

Application Note: Octinoxate as a Reference Standard in Analytical Chemistry

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Compound of Interest

Compound Name: Octinoxate

CAS No.: 5466-77-3

Cat. No.: B1216657

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Abstract: This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the use of **Octinoxate** as a reference standard in analytical chemistry. It details validated protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), and UV-Vis Spectrophotometry, emphasizing the rationale behind experimental parameters and the importance of system suitability testing to ensure data integrity.

Introduction: The Role of Octinoxate in Analytical Science

Octinoxate, chemically known as 2-ethylhexyl (E)-3-(4-methoxyphenyl)prop-2-enoate, is a widely utilized organic compound, primarily known for its efficacy as a UV-B filter in sunscreens and other cosmetic products.[1] Its function is to absorb UV-B radiation from the sun, thereby protecting the skin from photodamage.[2][3] The accurate quantification of **Octinoxate** in raw materials and finished products is critical for ensuring product efficacy, safety, and compliance with regulatory standards.

The use of a well-characterized, high-purity **Octinoxate** reference standard is the cornerstone of any accurate analytical method.[4] A reference standard serves as the benchmark against which the analyte in a sample is quantified, ensuring the reliability and reproducibility of results across different laboratories and instruments. This application note details robust methodologies for the analysis of **Octinoxate**, grounded in official pharmacopeial methods and peer-reviewed literature.

Table 1: Physicochemical Properties of **Octinoxate** Reference Standard

Property	Value	Source
Chemical Name	2-ethylhexyl (E)-3-(4-methoxyphenyl)prop-2-enoate	[1]
Synonyms	Octyl methoxycinnamate, Ethylhexyl methoxycinnamate	[1]
CAS Number	5466-77-3	[2]
Molecular Formula	C ₁₈ H ₂₆ O ₃	[2]
Molecular Weight	290.40 g/mol	[2][5]
Appearance	Colorless to yellow clear liquid	[6]
Solubility	Insoluble in water; Soluble in alcohol, methanol	[6]
UV Absorbance Max (λ _{max})	~308-310 nm in methanol/alcohol	[6][7]

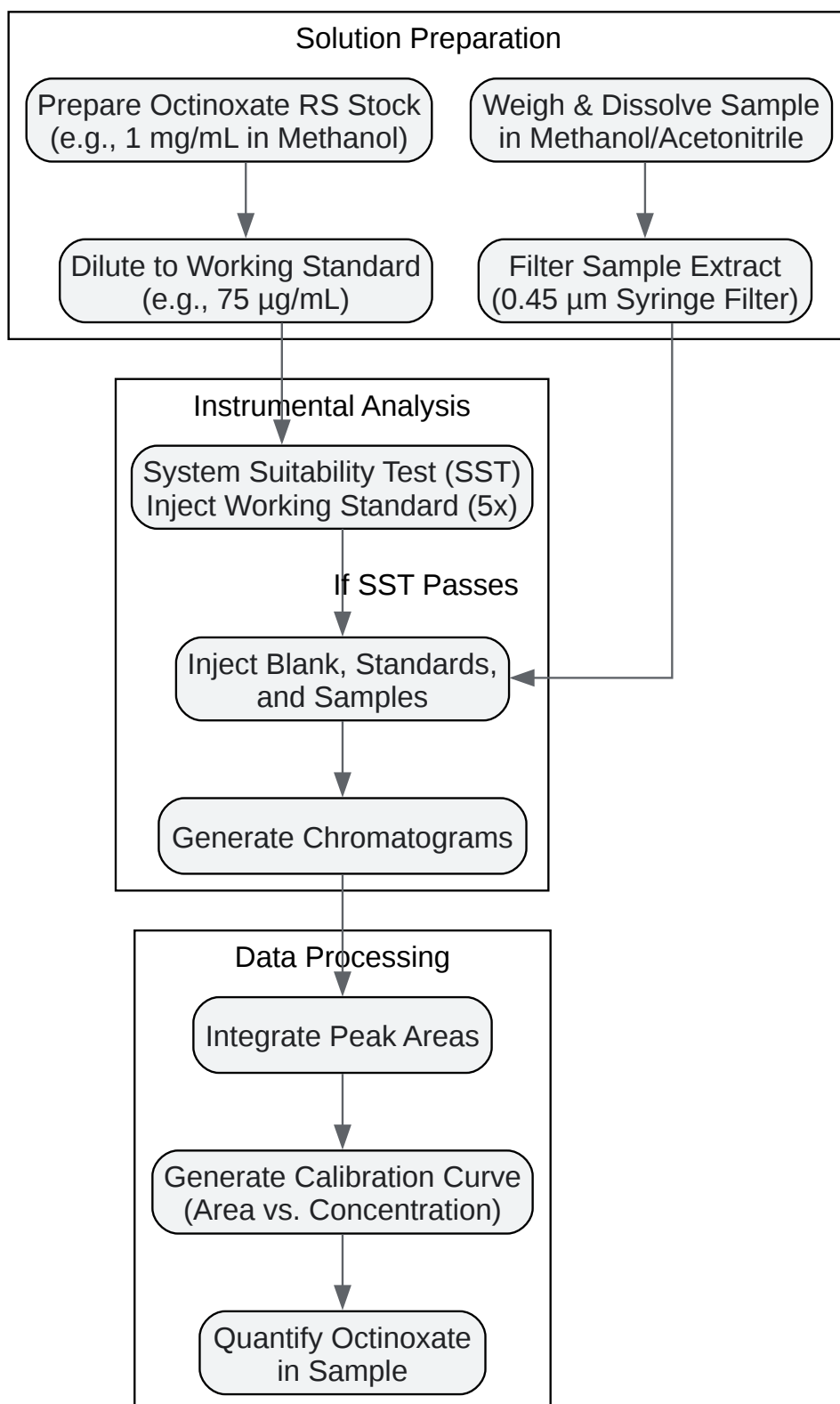
High-Performance Liquid Chromatography (HPLC-UV) Method

HPLC coupled with UV detection is the most common technique for the simultaneous analysis of multiple UV filters, including **Octinoxate**, in complex matrices like sunscreen lotions and creams. The method's specificity, precision, and accuracy make it ideal for quality control and stability testing.

Principle and Causality

This reversed-phase HPLC (RP-HPLC) method separates compounds based on their hydrophobicity. **Octinoxate** is a nonpolar (hydrophobic) molecule, leading to strong retention on a nonpolar stationary phase, such as a C18 column.^[8] Elution is achieved using a mobile phase with a high organic solvent content (e.g., methanol or acetonitrile). The selection of a C18 column provides an excellent balance of retention and resolution for **Octinoxate** and other common UV filters.^{[9][10]} The UV detector is set at a wavelength where **Octinoxate** exhibits significant absorbance, ensuring high sensitivity. A wavelength of 313 nm is often chosen as an optimal point for detecting multiple common sunscreen agents simultaneously.^[11]

Visualized Workflow: HPLC Analysis



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Caption: Workflow for **Octinoxate** quantification by HPLC-UV.

Detailed Protocol

A. Reagents and Materials

- **Octinoxate** Reference Standard (USP grade or equivalent, >98% purity)[5]
- Methanol (HPLC Grade)
- Acetonitrile (HPLC Grade)
- Water (HPLC Grade)
- Formic Acid (optional, for pH adjustment)
- Volumetric flasks, pipettes, and syringes
- 0.45 µm syringe filters (Nylon or PTFE)

B. Instrumentation

- HPLC system with a gradient or isocratic pump, autosampler, column oven, and UV/DAD detector.
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).[12]
- Chromatography Data System (CDS) for instrument control and data processing.

C. Preparation of Solutions

- **Mobile Phase:** Prepare a mixture of Methanol and Water (e.g., 90:10 v/v).[12] Degas the mobile phase by sonication or vacuum filtration before use.
- **Standard Stock Solution** (e.g., 1000 µg/mL): Accurately weigh about 25 mg of **Octinoxate** RS into a 25 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solution** (e.g., 75 µg/mL): Dilute the Standard Stock Solution with the mobile phase to achieve a final concentration within the expected linear range of the assay.
[9]

D. Sample Preparation (for a sunscreen lotion)

- Accurately weigh approximately 0.1 g of the sunscreen product into a 100 mL volumetric flask.[\[9\]](#)
- Add approximately 70 mL of methanol and sonicate for 30 minutes to extract the UV filters.
[\[8\]](#)
- Allow the solution to cool to room temperature, then dilute to volume with methanol and mix well.
- Filter an aliquot of the solution through a 0.45 μm syringe filter into an HPLC vial.

E. Chromatographic Conditions & System Suitability

Table 2: HPLC Method Parameters

Parameter	Recommended Setting	Rationale
Column	C18 (4.6 x 250 mm, 5 µm)	Provides good retention and separation for hydrophobic molecules.[12]
Mobile Phase	Methanol:Water (90:10, v/v)	High organic content ensures elution of the highly retained Octinoxate.[12]
Flow Rate	1.0 - 1.2 mL/min	Balances analysis time with separation efficiency.[9][12]
Column Temp.	Ambient or 40°C	Controlled temperature ensures reproducible retention times.[8]
Injection Vol.	10 µL	Standard volume for analytical HPLC.
Detection (λ)	313 nm or 288 nm	313 nm is optimal for multiple filters; 288 nm provides strong absorbance for Octinoxate.[8][11]
Run Time	~15-25 minutes	Sufficient to elute Octinoxate and other potential components.[9]

F. System Suitability Testing (SST) Before sample analysis, the system's performance must be verified. This is a core requirement of Good Manufacturing Practice (GMP) and is mandated by pharmacopeias.[13][14]

- Inject the Working Standard Solution five or six consecutive times.
- Calculate the parameters listed in the table below using the resulting chromatograms. The system is deemed suitable for analysis only if all criteria are met.[15]

Table 3: HPLC System Suitability Acceptance Criteria

Parameter	Acceptance Criteria	Purpose
Tailing Factor (T)	$T \leq 2.0$	Ensures peak symmetry, which is critical for accurate integration.[15]
Theoretical Plates (N)	$N > 2000$	Measures column efficiency and the sharpness of the peak. [14]
Precision (RSD)	$RSD \leq 2.0\%$ for peak area	Demonstrates the repeatability of the injection and detection process.[15]
Resolution (Rs)	$R_s > 2.0$ (between Octinoxate and nearest eluting peak)	Ensures the analyte peak is fully separated from potential interferences.[15]

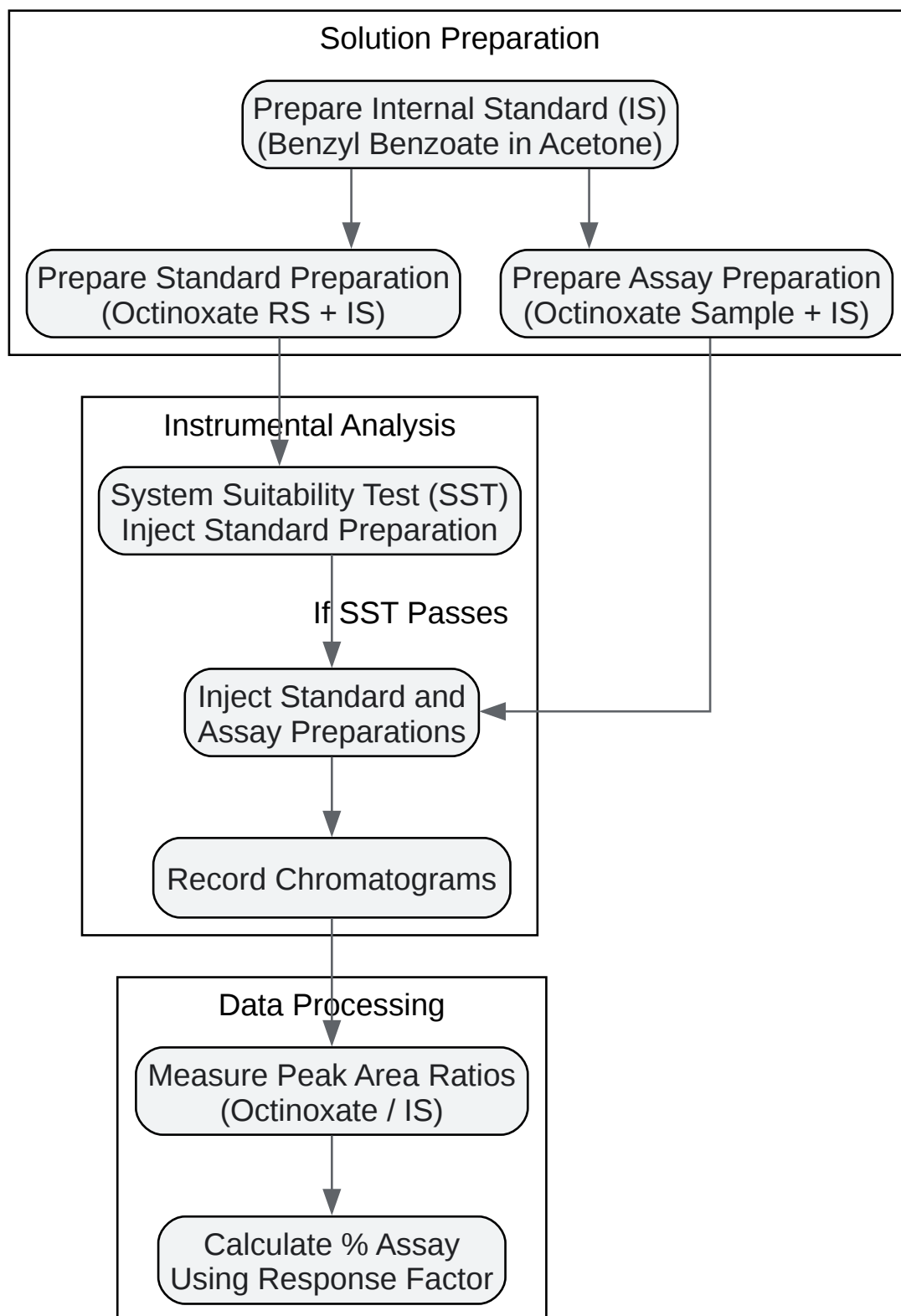
Gas Chromatography (GC-FID) Method (Based on USP Monograph)

The United States Pharmacopeia (USP) provides an official method for the assay of **Octinoxate** raw material using Gas Chromatography with a Flame Ionization Detector (GC-FID).[16][17] This method is highly effective for assessing the purity of the substance.

Principle and Causality

GC separates compounds based on their volatility and interaction with the stationary phase. **Octinoxate** is sufficiently volatile at elevated temperatures to be analyzed by GC. The method uses a temperature program to ensure that **Octinoxate** elutes as a sharp peak within a reasonable time. A nonpolar capillary column (e.g., G1 phase) is used, consistent with the nonpolar nature of **Octinoxate**. The Flame Ionization Detector (FID) provides a robust and linear response for hydrocarbon-containing organic molecules like **Octinoxate**. An internal standard (e.g., benzyl benzoate) is used to correct for variations in injection volume and detector response, leading to higher precision.[17]

Visualized Workflow: GC Analysis



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Caption: Workflow for **Octinoxate** purity assay by GC-FID.

Detailed Protocol (Assay for Purity)

A. Reagents and Materials

- **Octinoxate** Reference Standard (USP Grade)[[17](#)]
- Benzyl Benzoate (Internal Standard)
- Acetone (GC Grade)
- Helium (Carrier Gas, High Purity)

B. Instrumentation

- Gas chromatograph equipped with a flame-ionization detector (FID), a split/splitless injector, and an autosampler.
- Capillary column: 0.32-mm × 25-m with G1 coating.[[17](#)]
- Chromatography Data System (CDS).

C. Preparation of Solutions

- Internal Standard Solution: Prepare a solution of benzyl benzoate in acetone.
- Standard Preparation: Accurately weigh a known quantity of USP **Octinoxate** RS, add a precise volume of the Internal Standard solution, and dilute with acetone in a volumetric flask.
- Assay Preparation: Prepare in the same manner as the Standard Preparation, using the **Octinoxate** sample to be tested.

D. Chromatographic Conditions & System Suitability

Table 4: GC Method Parameters (as per USP)

Parameter	Recommended Setting	Rationale
Column	G1 coating (0.32-mm × 25-m)	Standard nonpolar phase suitable for the analyte.[17]
Carrier Gas	Helium, ~2 mL/min	Inert carrier gas providing good efficiency.[17]
Injector Temp.	250°C	Ensures rapid volatilization of the sample.[17]
Detector Temp.	300°C	Prevents condensation and ensures stable detector response.[17]
Oven Program	80°C initial, ramp to 300°C	Temperature gradient ensures elution of the analyte as a sharp peak.[17]

E. System Suitability Testing (SST)

- Inject the Standard Preparation.
- The USP monograph specifies the following criteria:[16][17]
 - Resolution (R): The resolution between the benzyl benzoate and **Octinoxate** peaks must be not less than 20.
 - Precision (RSD): The relative standard deviation for replicate injections (based on the ratio of peak areas) is not more than 2.0%.

F. Calculation Calculate the percentage of $C_{18}H_{26}O_3$ in the portion of **Octinoxate** taken using the formula specified in the USP monograph, which compares the peak area ratios of the Assay Preparation to the Standard Preparation.[16]

UV-Vis Spectrophotometry Method

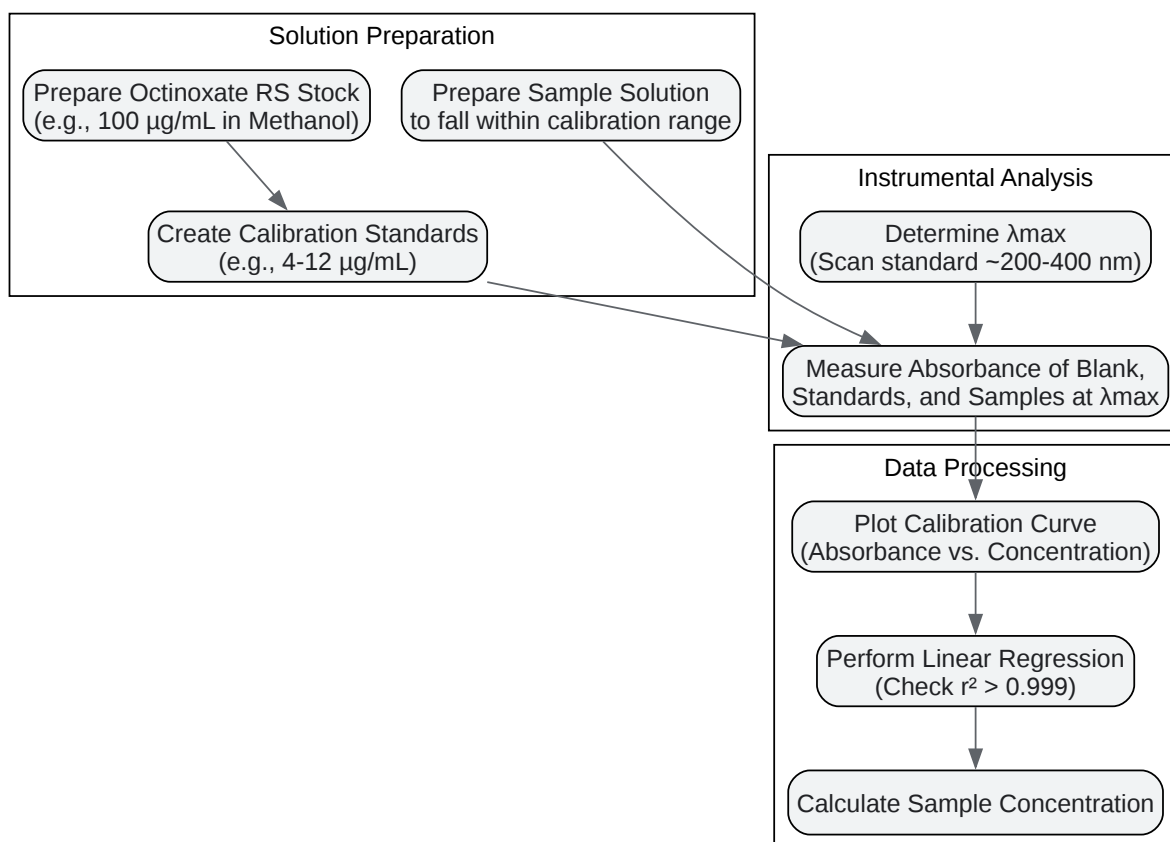
For simpler formulations or for rapid quality control where interfering substances are not present, UV-Vis spectrophotometry is a fast and economical method for quantifying

Octinoxate.

Principle and Causality

This method relies on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species. **Octinoxate** has a strong chromophore that absorbs UV radiation, with a maximum absorbance (λ_{max}) around 310 nm in methanol. By measuring the absorbance of a sample solution at this wavelength and comparing it to the absorbance of a known concentration of **Octinoxate** reference standard, the concentration in the sample can be determined. The choice of solvent is crucial; methanol is ideal as it is transparent in the measurement range and effectively solubilizes **Octinoxate**.

Visualized Workflow: UV-Vis Analysis



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Sources

- [1. Octyl methoxycinnamate - Wikipedia \[en.wikipedia.org\]](#)
- [2. Octinoxate | C18H26O3 | CID 5355130 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. 对甲氧基肉桂酸乙基己酯 United States Pharmacopeia \(USP\) Reference Standard | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [6. octinoxate, 5466-77-3 \[thegoodscentcompany.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Oxybenzone and Octinoxate Analyzed by HPLC - AppNote \[mtc-usa.com\]](#)
- [9. scispace.com \[scispace.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. fda.gov \[fda.gov\]](#)
- [12. pharmacophorejournal.com \[pharmacophorejournal.com\]](#)
- [13. System Suitability in HPLC Analysis | Pharmaguideline \[pharmaguideline.com\]](#)
- [14. austinpublishinggroup.com \[austinpublishinggroup.com\]](#)
- [15. System suitability Requirements for a USP HPLC Method - Tips & Suggestions \[mtc-usa.com\]](#)
- [16. drugfuture.com \[drugfuture.com\]](#)
- [17. pharmacopeia.cn \[pharmacopeia.cn\]](#)
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